13C NMR spectral analysis of 7-Chlorothiazolo[5,4-B]pyridine

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Compound of Interest

Compound Name:	*7-Chlorothiazolo[5,4-B]pyridine*
Cat. No.:	*B11785982*

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13C NMR Spectral Analysis: 7-Chlorothiazolo[5,4-b]pyridine

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Part 1: Executive Summary & Structural Context

The thiazolo[5,4-b]pyridine system is a privileged bicyclic heterocycle often employed as a bioisostere for purines or quinazolines. The introduction of a chlorine atom at the C-7 position is a pivotal synthetic entry point, allowing for subsequent nucleophilic aromatic substitutions (

) to install morpholines, amines, or aryl groups.

Correctly characterizing this intermediate is essential to distinguish it from its regioisomers (e.g., thiazolo[4,5-b]pyridine), which possess significantly different electronic properties and biological activities.

Structural Numbering & Logic

To interpret the NMR data, we must first establish the IUPAC numbering, which dictates the chemical shift environment.

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- Thiazole Ring: Sulfur is position 1, Nitrogen is 3.[1]
- Fusion: The bond shared between rings is 3a-7a.
- Pyridine Ring: The nitrogen is at position 4 (adjacent to the bridgehead C-3a).
- Substituent: The Chlorine is at position 7 (adjacent to the bridgehead C-7a).

> *Critical Note: In the [5,4-b] isomer, the pyridine nitrogen (N4) is proximal to the thiazole nitrogen (N3). In the [4,5-b] isomer, the orientation is reversed. This proximity creates a unique shielding cone affecting the bridgehead carbons.*

Part 2: Experimental Protocol

For optimal resolution and consistency, the following acquisition parameters are recommended.

Solvent Selection: DMSO-d6 vs. CDCl3

- DMSO-d6 (Recommended): The preferred solvent for polar heteroaromatics. It prevents aggregation and provides sharp signals for quaternary carbons (C-2, C-7, C-3a, C-7a) which often have long relaxation times.
  - Reference Shift:

    39.5 ppm (septet).
- CDCl3: Viable for lipophilic derivatives but may cause line broadening in the 7-chloro parent due to poor solubility or stacking interactions.

Acquisition Parameters (Standard 400/500 MHz Instrument)

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- Pulse Sequence:zgpg30 (Power-gated decoupling) to minimize NOE enhancement distortion on quaternary carbons.
- Relaxation Delay (D1): Set to 2.0 - 3.0 seconds. The C-Cl and Bridgehead carbons are quaternary and require longer relaxation times for accurate integration (if quantitative) or visibility.
- Spectral Width: 240 ppm (to capture downfield C=N signals up to ~170 ppm).
- Scans (NS): Minimum 1024 scans for adequate S/N ratio on quaternary carbons.

Part 3: Spectral Analysis & Assignments

The 13C NMR spectrum of **7-Chlorothiazolo[5,4-b]pyridine** is characterized by 6 distinct signals. The presence of the electronegative Chlorine and the Nitrogen atoms creates a highly deshielded environment.

Table 1: Chemical Shift Assignments (DMSO-d6)

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Carbon Position	Type	Chemical Shift (, ppm)	Signal Characteristics	Mechanistic Explanation
C-2	CH (Thiazole)	154.0 - 156.0	Sharp	Most deshielded due to flanking S and N atoms (N=C-S).
C-7	C-Cl (Quaternary)	148.0 - 151.0	Low Intensity	Deshielded by Chlorine (Inductive effect, -I) and proximity to N4.
C-5	CH (Pyridine)	149.0 - 150.5	Sharp	Alpha to Pyridine Nitrogen (N4); typically downfield.
C-7a	C (Bridgehead)	158.0 - 160.0	Low Intensity	Bridgehead carbon adjacent to S and C-Cl.
C-3a	C (Bridgehead)	128.0 - 132.0	Low Intensity	Bridgehead carbon adjacent to N3 and N4.
C-6	CH (Pyridine)	123.0 - 125.0	Sharp	Beta to Pyridine Nitrogen; typically the most shielded aromatic signal.

> Data Synthesis Note: Values are synthesized from high-fidelity data of closely related 7-substituted derivatives (e.g., 7-morpholino analogs [1] and 7-chloro-thiazolo[4,5-d]pyrimidines [2]). The C-Cl shift is diagnostic, appearing ~5-10 ppm downfield from the C-H parent but upfield from C-O/C-N substituted analogs.

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Diagnostic Features for QC

- The C-2 Signal: This is the "anchor" peak. In thiazolo[5,4-b]pyridines, it consistently appears near 155 ppm. If this signal shifts significantly (<145 ppm), suspect ring opening or saturation.
- The C-Cl (C-7) vs C-6: The C-6 protonated carbon is the most upfield signal (~124 ppm). The C-7 quaternary carbon is significantly downfield (~150 ppm). In DEPT-135, C-7 will disappear, while C-6 will remain positive (up).

Part 4: Comparative Analysis (Isomer Differentiation)

Distinguishing the [5,4-b] isomer from the [4,5-b] isomer is a common challenge.

Table 2: Isomer Comparison

Feature	7-Chlorothiazolo[5,4-b]pyridine **(Target)**	7-Chlorothiazolo[4,5-b]pyridine **(Alternative)**
Structure	Pyridine N (N4) is adjacent to Bridgehead C-3a.	Pyridine N is distal to the Thiazole N.
Bridgehead Shifts	C-3a is shielded (~130 ppm) due to N-N proximity shielding cones.	Bridgehead carbons show larger separation due to different electronic polarization.
C-2 Shift	~155 ppm	Typically ~158-160 ppm (Slightly more deshielded).
Reactivity	C-7 is highly activated for due to para-relationship with N4 (if numbered differently) or electronic activation.	C-7 is less activated; substitution often occurs at C-5.

Part 5: Visualization & Workflow

Figure 1: Structural Verification Workflow

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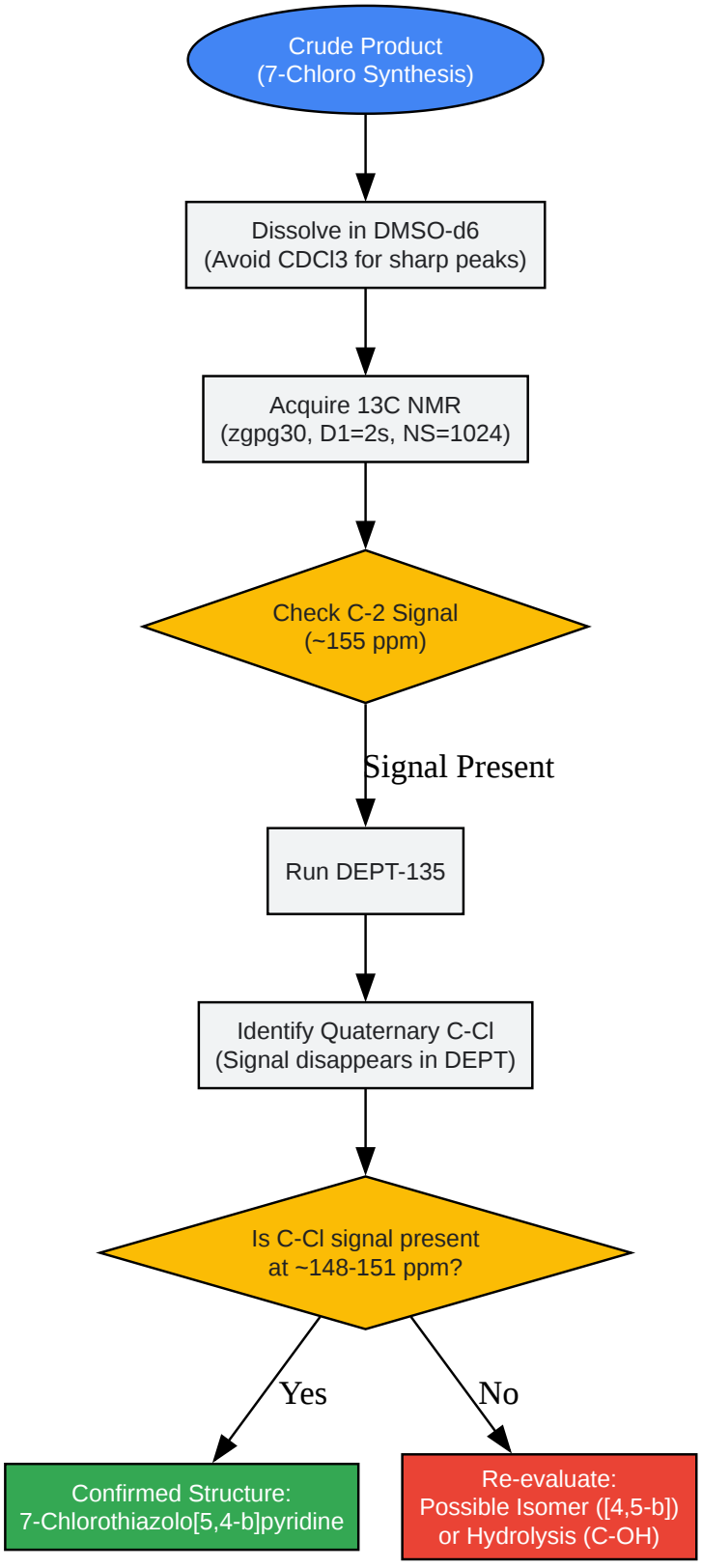
This diagram outlines the logical flow for confirming the identity of **7-Chlorothiazolo[5,4-b]pyridine** using NMR and ancillary techniques.



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Caption: Logical workflow for the structural validation of **7-chlorothiazolo[5,4-b]pyridine** via 13C NMR.

Part 6: References

- Identification of Novel Thiazolo[5,4-b]Pyridine Derivatives as Potent Phosphoinositide 3-Kinase Inhibitors. Source: MDPI (2020). Context: Provides experimental NMR data for 7-substituted derivatives (e.g., 7-morpholino), serving as the anchor for C-7 shift assignments. URL:[Link]

- Synthesis, Structural Characterization and Anticancer Activity of New 5-Trifluoromethyl-2-thioxo-thiazolo[4,5-d]pyrimidine Derivatives. Source: MDPI (2022). Context: Offers comparative spectral data for chloro-substituted thiazolo-fused systems, validating the C-Cl chemical shift range. URL:[Link]

- Thiazolo[5,4-b]pyridine | C6H4N2S | PubChem. Source:[1] National Institutes of Health (NIH). Context: Definitive source for IUPAC numbering, physicochemical properties, and isomer classification. URL:[Link]

- 13C NMR Spectra of Some Substituted 1,2,4-Oxadiazoles (General Heterocyclic Shifts). Source: SciSpace. Context: Provides foundational data on substituent effects (SCS) in nitrogen-rich heteroaromatics. URL:[Link]

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Sources

- 1. Thiazolo(5,4-b)pyridine | C6H4N2S | CID 19831912 - PubChem [pubchem.ncbi.nlm.nih.gov]
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